

Application Notes and Protocols for Bisindolylmaleimide V in Kinase Activity Assays

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Compound of Interest		
Compound Name:	Bisindolylmaleimide V	
Cat. No.:	B1667442	Get Quote

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Introduction

Bisindolylmaleimide V (also known as Ro 31-6045) is a member of the bisindolylmaleimide class of compounds, which are structurally related to the broad-spectrum kinase inhibitor staurosporine. Unlike many of its counterparts, such as Bisindolylmaleimide I (GF 109203X) and IX (Ro 31-8220), Bisindolylmaleimide V is largely inactive against most isoforms of Protein Kinase C (PKC), making it an excellent negative control for studies investigating PKC signaling. Its primary utility in kinase activity assays is to help researchers differentiate between PKC-dependent and PKC-independent cellular effects of other, more active bisindolylmaleimide compounds.

While predominantly used as a negative control for PKC, it is important to note that **Bisindolylmaleimide V** is not entirely inert and has been shown to inhibit p70S6 Kinase (S6K) with an IC50 value in the micromolar range. This application note provides detailed protocols for the use of **Bisindolylmaleimide V** in in-vitro kinase activity assays, presents comparative inhibitory data, and illustrates the relevant signaling pathways.

Data Presentation: Kinase Inhibitory Activity

The following table summarizes the half-maximal inhibitory concentration (IC50) values of **Bisindolylmaleimide V** and related, more active bisindolylmaleimide compounds against a



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panel of protein kinases. This data highlights the utility of **Bisindolylmaleimide V** as a negative control for PKC while demonstrating its moderate activity against S6K.



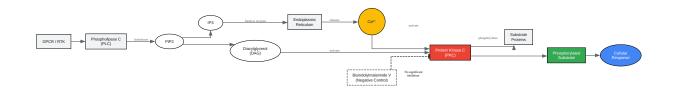
Compound	Kinase Target	IC50 (nM)	ATP Concentration	Notes
Bisindolylmaleimi de V	Protein Kinase C (PKC)	>100,000	Not Specified	Often used as a negative control for PKC inhibition.
p70S6 Kinase (S6K)	8,000	Not Specified	Demonstrates inhibitory activity against S6K.	
Glycogen Synthase Kinase-3 (GSK- 3)	>5,000	Not Specified	Shows little to no effect on GSK-3 activity.	
Bisindolylmaleimi de I (GF 109203X)	ΡΚCα	8	50 μΜ	Potent inhibitor of classical and novel PKC isoforms.
ΡΚCε	12	50 μΜ		
p90RSK1	610	50 μΜ	Also inhibits p90RSK isoforms.	
p90RSK2	310	50 μΜ	_	
p90RSK3	120	50 μΜ		
GSK-3β (in cell lysates)	360	Not Specified	Potent inhibitor of GSK-3.	
Bisindolylmaleimi de IX (Ro 31- 8220)	ΡΚCα	4	50 μΜ	A very potent pan-PKC inhibitor.
ΡΚCε	8	50 μΜ		
p90RSK1	200	50 μΜ	Also a potent inhibitor of	



			p90RSK isoforms.
p90RSK2	36	50 μΜ	
p90RSK3	5	50 μΜ	_
GSK-3β (in cell lysates)	6.8	Not Specified	Extremely potent inhibitor of GSK-3.

Signaling Pathway Diagrams

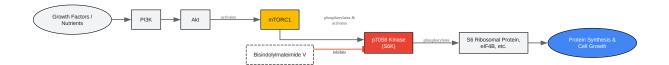
The following diagrams illustrate the canonical Protein Kinase C (PKC) signaling pathway, for which **Bisindolylmaleimide V** serves as a negative control, and the p70S6 Kinase (S6K) signaling pathway, which is inhibited by **Bisindolylmaleimide V**.



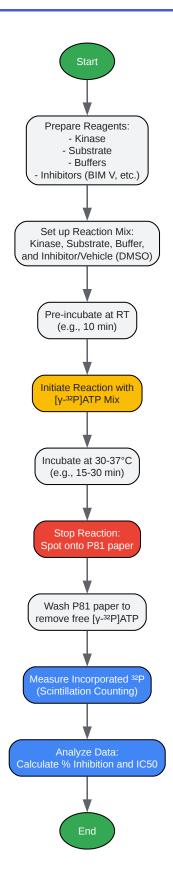
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Caption: Canonical Protein Kinase C (PKC) signaling pathway.









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